

Navigating the Safe Disposal of AFM24: A Procedural Guide

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Compound of Interest

Compound Name: AFM24

Cat. No.: B15144922

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For researchers, scientists, and drug development professionals, the proper handling and disposal of investigational compounds like **AFM24** are paramount to ensuring laboratory safety and regulatory compliance. As **AFM24** is a bispecific innate cell engager targeting EGFR-positive tumors, all waste generated during its handling should be managed as cytotoxic and biohazardous material. While a specific Safety Data Sheet (SDS) for **AFM24** is not publicly available, established best practices for the disposal of potent pharmaceuticals, including antibody-drug conjugates, provide a clear framework for its safe management.[1][2][3]

At all stages of handling and disposal, personnel should adhere to strict safety protocols, including the use of appropriate Personal Protective Equipment (PPE).[4] This includes, but is not limited to, chemical-resistant gloves, safety glasses or goggles, and a laboratory coat.[4] For procedures with a risk of aerosol generation, respiratory protection may also be necessary.

Waste Segregation and Container Specifications

Proper segregation of waste at the point of generation is a critical first step to prevent hazardous reactions and ensure compliant disposal. All waste contaminated with **AFM24** must be collected separately from general laboratory waste. The following table outlines the appropriate containers for each type of **AFM24**-contaminated waste, based on general guidelines for cytotoxic materials.

Waste Type	Container Description	Color Coding	Labeling Requirements
Solid Waste	Leak-proof, rigid container with a secure lid, often lined with a designated plastic bag.	Yellow container, Purple lid	"Cytotoxic Waste," "Biohazard" symbol, Waste generator details
Liquid Waste	Shatter-resistant, leak-proof bottle, compatible with the liquid's composition (e.g., plastic-coated glass).	Yellow container, Purple lid	"Cytotoxic Waste," "Biohazard" symbol, Waste generator details
Sharps Waste	Puncture-resistant container specifically designed for sharps.	Red or Yellow with Purple Lid	"Cytotoxic Sharps," "Biohazard" symbol, Waste generator details

Detailed Disposal Protocol

The following step-by-step protocol outlines the essential procedures for the safe disposal of **AFM24**-contaminated materials. This protocol is based on best practices for handling cytotoxic and hazardous pharmaceutical compounds.

Personnel must always consult their institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure full compliance with local, state, and federal regulations.

Step 1: Waste Segregation at the Source

- Immediately upon generation, segregate **AFM24**-contaminated waste into the appropriate categories: solid, liquid, or sharps.
- Solid Waste:** Includes contaminated consumables such as gloves, weighing papers, pipette tips, and paper towels. Place these items directly into the designated solid cytotoxic waste

container.

- Liquid Waste: Encompasses unused solutions, cell culture media containing **AFM24**, and rinsates. Collect this waste in a dedicated liquid cytotoxic waste container. Do not mix with other solvent or aqueous waste streams.
- Sharps Waste: All needles, syringes, contaminated glass vials, and other items that can puncture the skin must be placed in a designated cytotoxic sharps container.

Step 2: Container Management and Labeling

- Ensure all waste containers are clearly and accurately labeled with "Cytotoxic Waste" and the universal biohazard symbol as soon as the first item of waste is added.
- Keep containers securely closed when not in active use to prevent spills and minimize exposure.
- Do not overfill containers. Sharps containers should be considered full when they reach the designated fill line, typically two-thirds to three-quarters of their capacity.

Step 3: Decontamination of Work Surfaces

- After handling **AFM24**, thoroughly decontaminate all work surfaces.
- Use an appropriate decontamination agent as recommended by your institution's EHS department.
- All materials used for decontamination, such as wipes and paper towels, must be disposed of as solid cytotoxic waste.

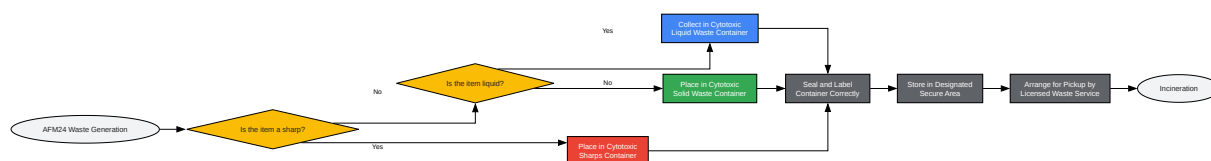
Step 4: Final Disposal and Waste Pickup

- Store sealed waste containers in a secure, designated area with appropriate ventilation, away from general laboratory traffic, pending pickup.
- Arrange for the collection of the cytotoxic waste by a licensed professional waste disposal service, as coordinated through your institution's EHS department.

- The ultimate disposal method for cytotoxic waste is typically high-temperature incineration to ensure complete destruction of the hazardous components.

AFM24 Disposal Workflow

The following diagram illustrates the logical workflow for the proper segregation and disposal of waste generated during the handling of **AFM24**.



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Caption: Workflow for **AFM24** Waste Segregation and Disposal.

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References

- 1. affimed.com [affimed.com]
- 2. affimed.com [affimed.com]
- 3. AFM-24 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]

- 4. Preclinical evaluation of AFM24, a novel CD16A-specific innate immune cell engager targeting EGFR-positive tumors - PMC [pmc.ncbi.nlm.nih.gov]
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